Spectroscopic Profile of 2,2-Dibromo-2-nitroethanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,2-Dibromo-2-nitroethanol*
CAS No.:	*69094-18-4*
Cat. No.:	*B1329649*

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Abstract

This technical guide provides a comprehensive analysis of the key spectroscopic characteristics of **2,2-Dibromo-2-nitroethanol** (DBNE), a compound of interest in various industrial and research applications, including as a biocide and a reagent in organic synthesis.[1][2] Due to the limited availability of published experimental spectra for this specific molecule, this document leverages fundamental principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to present a detailed, predicted spectroscopic profile. This guide is intended for researchers, chemists, and quality control specialists, offering a foundational understanding of the expected spectral data to aid in the identification, characterization, and purity assessment of **2,2-Dibromo-2-nitroethanol**.

Introduction: The Structural Context

2,2-Dibromo-2-nitroethanol, with the chemical formula $C_2H_3Br_2NO_3$, possesses a unique combination of functional groups that define its chemical reactivity and spectroscopic signature. The molecule features a primary alcohol ($-CH_2OH$), a nitro group ($-NO_2$), and a geminal dibromide ($-CBr_2$). Each of these groups imparts distinct and predictable features in NMR, IR,

and mass spectra. Understanding these features is paramount for confirming the molecular structure and identifying potential impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2,2-Dibromo-2-nitroethanol**, the analysis is relatively straightforward due to the simple structure.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is expected to show two distinct signals corresponding to the two different proton environments: the methylene ($-CH_2-$) protons and the hydroxyl (-OH) proton.

Table 1: Predicted ^{1}H NMR Data for **2,2-Dibromo-2-nitroethanol** (500 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~4.5 - 4.8	Triplet (t)	2H	$-CH_2OH$
~2.5 - 3.5	Triplet (t)	1H	$-CH_2OH$

Expert Interpretation:

- Methylene Protons ($-CH_2OH$): These protons are adjacent to a hydroxyl group, which is moderately electron-withdrawing, and are on a carbon (C1) attached to the highly electron-withdrawing quaternary carbon (C2). This environment is expected to shift the signal significantly downfield. The signal is predicted to be a triplet due to coupling with the adjacent hydroxyl proton (assuming a moderate rate of proton exchange). In the presence of D_2O, this triplet would collapse into a singlet as the hydroxyl proton is exchanged for deuterium.
- Hydroxyl Proton (-OH): The chemical shift of the hydroxyl proton is highly variable and depends on concentration, temperature, and solvent. It is expected to appear as a broad signal, but in this case, coupling to the adjacent methylene protons would result in a triplet.

Predicted ^{13}C NMR Spectrum

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The proton-decoupled ^{13}C NMR spectrum is expected to display two signals, one for each carbon atom in the molecule.

Table 2: Predicted ^{13}C NMR Data for **2,2-Dibromo-2-nitroethanol** (125 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment	Rationale
~70 - 75	CH_2OH	Carbon attached to an electronegative oxygen atom.
~85 - 95	$-C(Br)_2(NO_2)$	Quaternary carbon heavily deshielded by two bromine atoms and a nitro group.

Expert Interpretation:

- C1 ($-CH_2OH$): This carbon is attached to an electronegative oxygen atom, which shifts its resonance downfield from a typical alkane carbon.
- C2 ($-C(Br)_2(NO_2)$): This quaternary carbon is bonded to three highly electronegative groups (two bromines and one nitro group). The cumulative electron-withdrawing effect will cause a substantial downfield shift, making it easily distinguishable.

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying the functional groups present in a molecule. The IR spectrum of **2,2-Dibromo-2-nitroethanol** will be dominated by absorptions from the O-H, N-O, and C-Br bonds.

Table 3: Predicted Characteristic IR Absorption Bands for **2,2-Dibromo-2-nitroethanol**

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Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
3200 - 3600	Strong, Broad	O-H stretch	Alcohol (-OH)
2850 - 3000	Medium	C-H stretch	Methylene ($-CH_2$)
~1550	Strong	Asymmetric N-O stretch	Nitro ($-NO_2$)
~1350	Strong	Symmetric N-O stretch	Nitro ($-NO_2$)
1050 - 1150	Strong	C-O stretch	Primary Alcohol
500 - 600	Strong	C-Br stretch	Alkyl Halide (-CBr)

Expert Interpretation:

- O-H Stretch: A prominent, broad absorption in the 3200-3600 cm^{-1} region is the hallmark of an alcohol's O-H stretching vibration, with the broadening due to intermolecular hydrogen bonding.[2][3]
- N-O Stretches: The nitro group is characterized by two strong and distinct stretching vibrations: an asymmetric stretch typically around 1550 cm^{-1} and a symmetric stretch around 1350 cm^{-1}.[4] The presence of both intense peaks is a strong indicator of a nitro compound.
- C-Br Stretch: The carbon-bromine stretching vibration is expected in the fingerprint region, typically between 500 and 600 cm^{-1}.[4][5] This absorption confirms the presence of the halogen.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

Table 4: Predicted Key Fragments in the Mass Spectrum of **2,2-Dibromo-2-nitroethanol**

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m/z	Proposed Fragment	Notes
247/249/251	$[C_2H_3Br_2NO_3]^+$	Molecular ion (M^+). Shows characteristic isotopic pattern for two bromine atoms.
201/203/205	$[C_2H_3Br_2O]^+$	Loss of NO_2 (46 Da).
169/171	$[CH_2Br_2NO_2]^+$	Alpha-cleavage, loss of CH_2OH (31 Da).
123/125	$[CH_2Br_2]^+$	Loss of NO_2 and CH_2OH.
79/81	$[Br]^+$	Bromine cation.

Expert Interpretation:

The electron ionization (EI) mass spectrum of **2,2-Dibromo-2-nitroethanol** is expected to exhibit a complex molecular ion peak due to the isotopic distribution of bromine (^{79}Br and ^{81}Br exist in an approximate 1:1 ratio).[1][6][7] This will result in a characteristic M, M+2, M+4 pattern for fragments containing two bromine atoms.

Common fragmentation pathways for alcohols include alpha-cleavage and dehydration.[8] For bromoalkanes, cleavage of the C-Br bond is a common fragmentation pathway.[6][8] Nitroalkanes often exhibit loss of the nitro group (NO_2) or nitrous acid (HNO_2).[9][10]

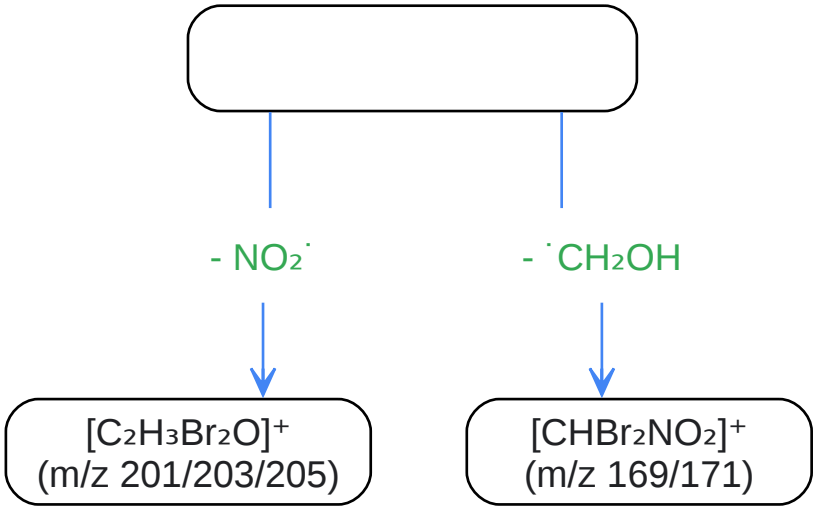
The predicted fragmentation pattern reflects these principles:

- Loss of NO_2: A common fragmentation for nitro compounds, leading to the fragment at m/z 201/203/205.
- Alpha-Cleavage: Cleavage of the C-C bond is typical for alcohols and would result in the loss of the CH_2OH radical (mass 31), yielding a fragment at m/z 169/171.

Visualizing Fragmentation

The following diagram illustrates a primary fragmentation pathway for **2,2-Dibromo-2-nitroethanol**.

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Caption: Predicted major fragmentation pathways of **2,2-Dibromo-2-nitroethanol**.

Experimental Protocols

The following are generalized, best-practice protocols for acquiring the spectroscopic data discussed.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of **2,2-Dibromo-2-nitroethanol** in ~0.7 mL of deuterated chloroform ($CDCl_3$) in a standard 5 mm NMR tube.
- Instrument Setup: Use a 500 MHz NMR spectrometer. Tune and shim the instrument to the $CDCl_3$ lock signal.
- ^1H NMR Acquisition:
  - Acquire a standard one-pulse proton spectrum.
  - Set the spectral width to cover a range of 0-12 ppm.
  - Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
  - Acquire 16-32 scans for good signal-to-noise.

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- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum.
  - Set the spectral width to 0-220 ppm.
  - Use a 45-degree pulse angle and a relaxation delay of 2 seconds.
  - Acquire 1024 or more scans, depending on sample concentration.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs). Calibrate the ^{1}H spectrum to the residual $CHCl_3$ signal at 7.26 ppm and the ^{13}C spectrum to the $CDCl_3$ triplet at 77.16 ppm.

IR Spectroscopy Protocol

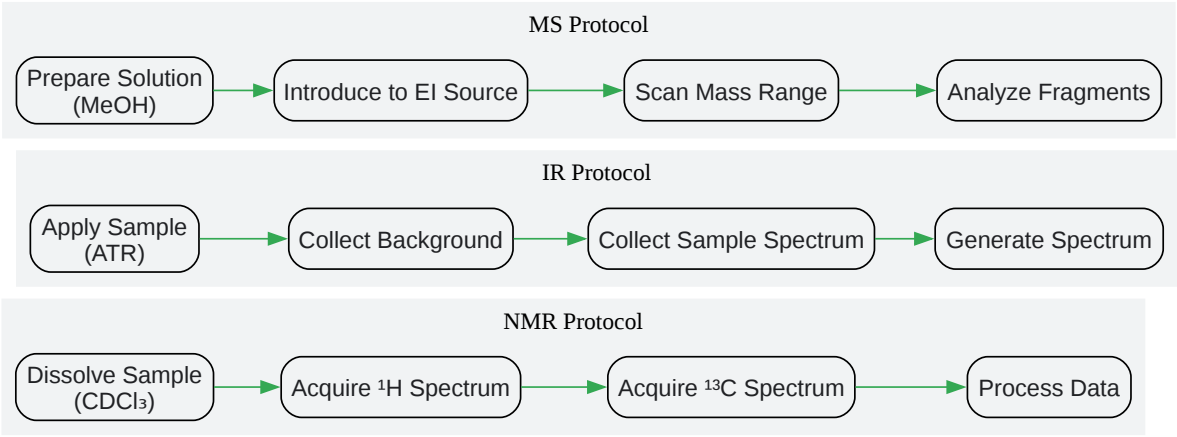
- Sample Preparation: As **2,2-Dibromo-2-nitroethanol** is a low-melting solid or oil, the Attenuated Total Reflectance (ATR) method is ideal. Place a small drop of the neat sample directly onto the ATR crystal.
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with a diamond ATR accessory.
- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Collect the sample spectrum over a range of 4000-400 cm^{-1}.
  - Co-add 16-32 scans to improve the signal-to-noise ratio.
- Data Processing: The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry Protocol

- Sample Preparation: Prepare a dilute solution of the sample (approx. 1 mg/mL) in a suitable volatile solvent like methanol or acetonitrile.

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- Instrument Setup: Use a mass spectrometer with an Electron Ionization (EI) source.
- Data Acquisition:
  - Introduce the sample into the ion source via a direct insertion probe or through a gas chromatograph (GC-MS).
  - Use a standard electron energy of 70 eV.
  - Scan a mass range of m/z 40-300 to ensure capture of the molecular ion and expected fragments.
- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peaks and characteristic fragment ions. Pay close attention to the isotopic patterns to confirm the presence of bromine.



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Caption: Workflow for the spectroscopic analysis of **2,2-Dibromo-2-nitroethanol**.

Conclusion

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The predicted spectroscopic data presented in this guide provides a robust framework for the characterization of **2,2-Dibromo-2-nitroethanol**. The combination of ^{1}H and ^{13}C NMR provides a clear map of the molecule's carbon-hydrogen structure. IR spectroscopy confirms the presence of the key alcohol, nitro, and alkyl bromide functional groups. Finally, mass spectrometry establishes the molecular weight and offers structural confirmation through predictable fragmentation patterns, highlighted by the distinct bromine isotopic signature. These analytical techniques, when used in concert, provide a self-validating system for the unambiguous identification and quality assessment of this compound.

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